

Iguratimod hepatic transaminase elevation management

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Compound Focus: Iguratimod

CAS No.: 123663-49-0

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Clinical Presentation & Monitoring Guidelines

The following table summarizes key clinical data from a case report and a clinical trial to illustrate the phenomenon and inform safety monitoring [1] [2].

Aspect	Case Report of Severe DILI [1]	Clinical Trial in SpA Patients [2]
Dosage	25 mg, twice daily	25 mg, twice daily
Time to Onset	~15 days	24-week trial period
Liver Test Peaks	ALT: 986 U/L; AST: 747 U/L; TBIL: 263.62 μ mol/L	Not specified
Causality Assessment	RUCAM score: 9 (highly probable)	-
Incidence	Single case report	3/48 patients (6.25%) in Iguratimod group

Aspect	Case Report of Severe DILI [1]	Clinical Trial in SpA Patients [2]
Management & Outcome	Drug discontinuation; supportive care; gradual normalization of liver parameters over ~1 month.	No significant difference vs. placebo; no serious events reported.

Clinical Recommendations:

- **Baseline Assessment:** Conduct liver function tests (LFTs), including ALT, AST, ALP, and total bilirubin, prior to initiating treatment [1].
- **Routine Monitoring:** Perform LFTs regularly throughout the treatment course. The case report recommends "careful monitoring of liver function throughout **iguratimod** treatment" [1] [3].
- **Action Plan:** If a significant elevation in transaminases occurs (e.g., >3-5 times the upper limit of normal), immediate discontinuation of **iguratimod** is advised, followed by appropriate supportive care [1].

Experimental Models for Hepatotoxicity Assessment

For researchers investigating the mechanism of **iguratimod**-induced liver injury, the following in vitro models and high-content imaging assays are highly relevant.

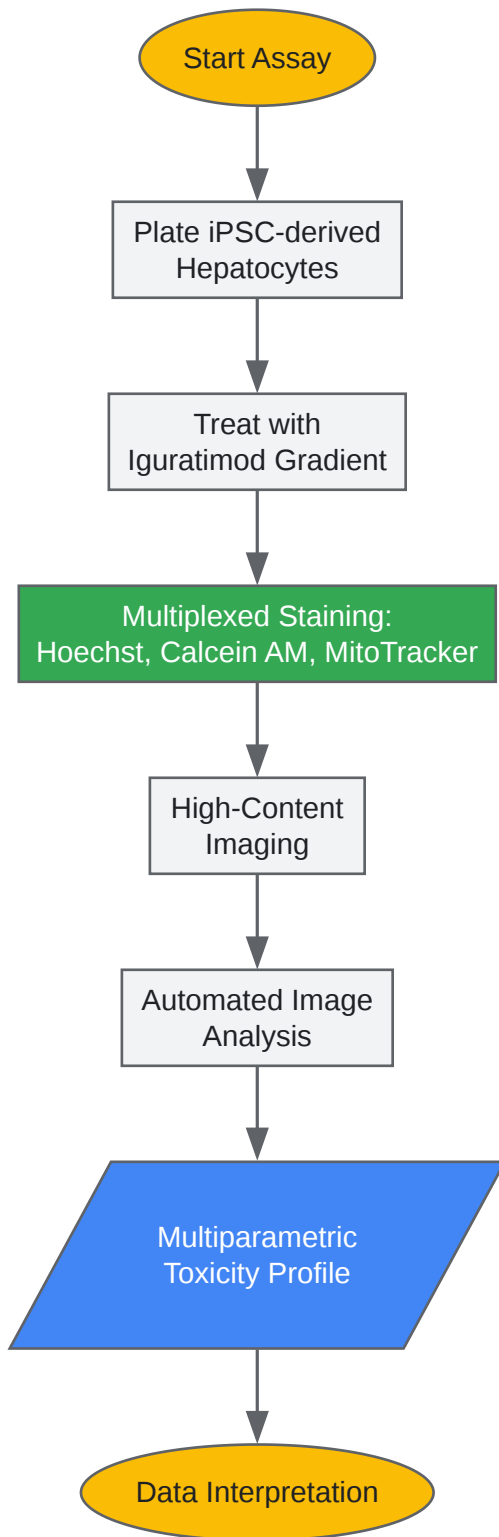
Model System	Cell Type	Key Assay Endpoints	Application
2D Monolayer [4] [5]	iPSC-derived hepatocytes (e.g., iCell Hepatocytes) or HepG2 cells	Cell viability, nuclear condensation, mitochondrial membrane potential, phospholipid accumulation, cytoskeleton integrity, apoptosis.	Multiparametric mechanistic toxicity screening.
3D Hepatic Spheroid [6]	HepaRG cells in liver biomatrix scaffold (Enhanced Hepatic Spheroid - EHS)	Oxidative stress, mitochondrial dysfunction, steatosis (lipid accumulation), cholestatic risk (with bile acid co-treatment).	Human-relevant model for metabolism-dependent toxicity and complex injury phenotypes.

Detailed Protocol: Multiparametric Hepatotoxicity Assay in iPSC-Hepatocytes

This protocol, adapted from high-content screening studies, allows for the simultaneous evaluation of multiple toxicity phenotypes [4].

- **Cell Culture and Plating:** Plate human iPSC-derived hepatocytes (e.g., iCell Hepatocytes) on collagen-coated 96- or 384-well plates at a density of 60,000 or 15,000 cells/well, respectively. Culture for 48 hours in provided maintenance media.
- **Compound Treatment:**
 - Prepare **iguratimod** dilutions in DMSO (final concentration $\leq 0.1\%$).
 - Treat cells with a concentration range (e.g., 1-100 μM or higher) for a defined period (e.g., 24-72 hours) to assess time and dose dependence.
- **Multiplexed Fluorescent Staining (Live Cell):**
 - After treatment, incubate cells with a staining mixture in PBS for 30 minutes at 37°C:
 - **Hoechst 33258 (2 $\mu\text{g}/\text{mL}$):** Nuclear stain for cell count and nuclear morphology.
 - **Calcein AM (1 μM):** Marker of cell viability and cytoskeletal integrity (cell area).
 - **MitoTracker Orange (200 nM):** Indicator of mitochondrial membrane potential.
 - Replace staining solution with PBS + 0.1% FBS for imaging.
- **High-Content Imaging and Analysis:**
 - Acquire images using a high-content imaging system (e.g., ImageXpress Micro XL).
 - Use analysis software to quantify parameters:
 - **Viable Cell Count:** Calcein-positive cells.
 - **Nuclear Morphology:** Hoechst intensity and nuclear size (condensation indicator).
 - **Mitochondrial Function:** MitoTracker intensity and distribution.
 - **Cell Area:** Integrated area of Calcein staining.

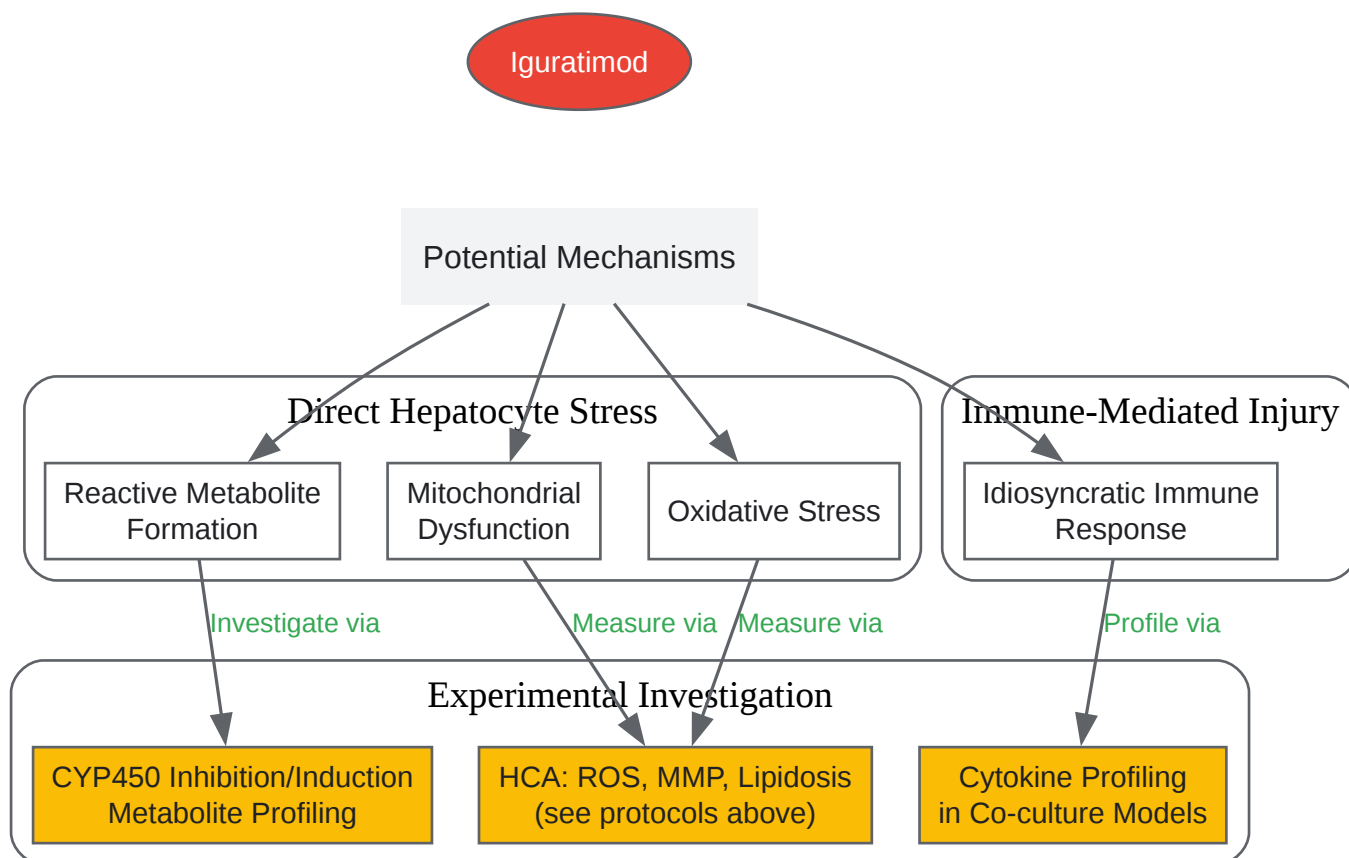
The workflow for this multiparametric assay is as follows:



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Potential Mechanisms & Research Strategies

The exact mechanism of **iguratimod**-induced hepatotoxicity is not fully established, but research on drug-induced liver injury (DILI) provides several testable hypotheses. The diagram below outlines a strategic framework for mechanistic investigation.



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Based on the framework above, you can design experiments to probe these mechanisms:

- **Investigate Metabolism-Dependent Toxicity:** Use chemical inhibitors of specific CYP450 enzymes (e.g., CYP1A2, CYP2D6) during in vitro treatment to see if they ameliorate toxicity, which would suggest metabolite involvement [6].
- **Profile Inflammatory Mediators:** Analyze culture supernatants from treated hepatocytes or co-culture systems for the release of damage-associated molecular patterns (DAMPs) and cytokines (e.g., IL-1 β , TNF- α) that could initiate immune activation [7].
- **Assess Cholestatic Risk:** Co-treat hepatic spheroids with **iguratimod** and a physiological mixture of bile acids. A leftward shift in the cytotoxicity curve (lower IC₅₀) indicates increased cholestatic risk [6].

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References

1. Suspected drug-induced liver injury associated with ... [pmc.ncbi.nlm.nih.gov]
2. Randomised, Double-Blind, Placebo-Controlled Study of ... [frontiersin.org]
3. Suspected Drug-Induced Liver Injury Associated With ... [pubmed.ncbi.nlm.nih.gov]
4. High-Content Assays for Hepatotoxicity Using Induced ... [pmc.ncbi.nlm.nih.gov]
5. Developing a High Content Imaged-Based Method for ... [fda.gov]
6. High-content imaging of human hepatic spheroids for ... [nature.com]
7. Iguratimod: a valuable remedy from the Asia Pacific region ... [nature.com]

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